

Personal protective equipment for handling C.I. Disperse orange 73

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Compound of Interest

Compound Name: C.I. Disperse orange 73

Cat. No.: B15599493

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Essential Safety and Handling Guide for C.I. Disperse Orange 73

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **C.I. Disperse Orange 73**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Chemical and Physical Properties

C.I. Disperse Orange 73 is a synthetic dye classified as a single azo, disperse dye.^[1] It appears as a reddish-brown or brilliant orange powder.^{[1][2]} While generally considered relatively safe, it may cause skin, eye, and respiratory irritation.^{[2][3][4][5]}

Property	Value	Source
CAS Number	79300-11-1	[1]
Molecular Formula	C ₂₄ H ₂₁ N ₅ O ₄	[1]
Molecular Weight	443.45 g/mol	[1]
Appearance	Orange-red / Reddish-brown powder	[1][2]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., acetone, ethanol)	[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **C.I. Disperse Orange 73** to prevent exposure.

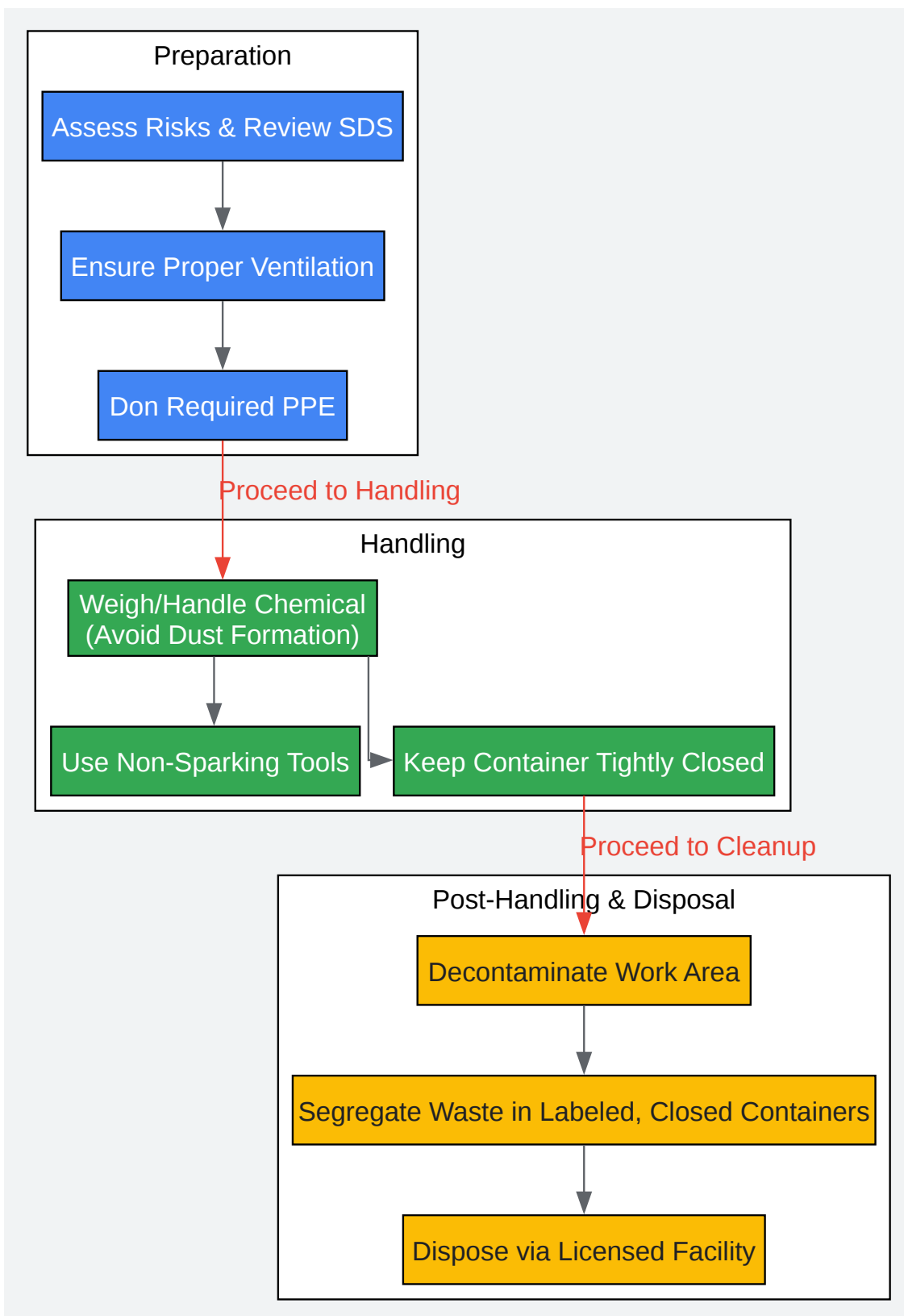
Area of Protection	Required Equipment	Standards/Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Must conform to EN 166 (EU) or be NIOSH (US) approved. [6]
Skin Protection	Chemical impermeable gloves and suitable protective clothing.	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][6]
Respiratory Protection	Use in a well-ventilated area. A full-face respirator is required if exposure limits are exceeded or irritation is experienced.	A respiratory protection program meeting OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[4][6]

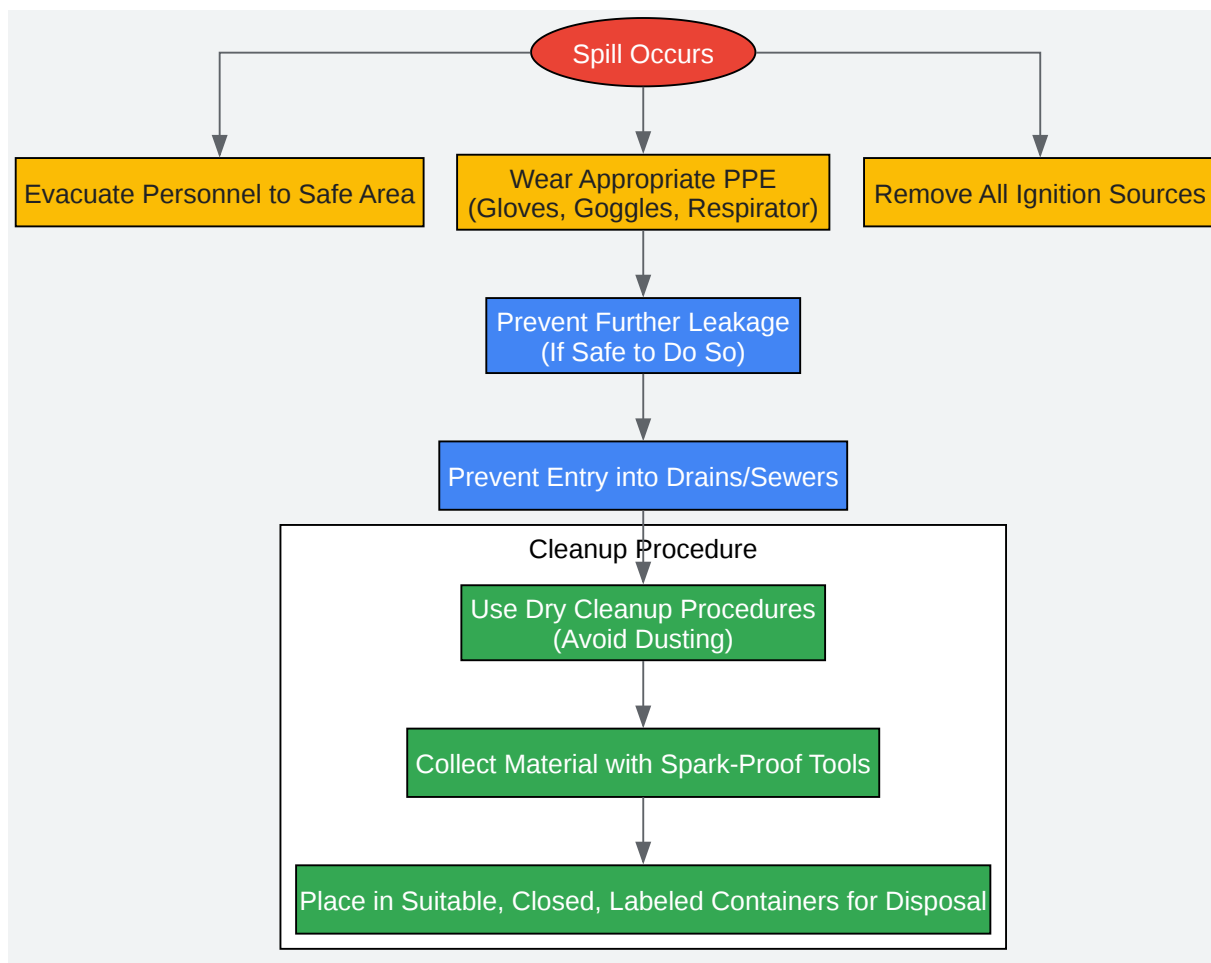
Operational and Handling Procedures

Adherence to proper handling and storage protocols is crucial to minimize risks associated with **C.I. Disperse Orange 73**.

Safe Handling Workflow

The following diagram outlines the standard operating procedure for handling **C.I. Disperse Orange 73** from preparation to disposal.





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